

Application Notes and Protocols: Preparation of Bromocresol Green Indicator Solution

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Compound of Interest

Compound Name: Bromocresol Green

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Abstract

Bromocresol green (BCG) is a triphenylmethane dye widely utilized as a pH indicator in various analytical and biochemical applications, including acid-base titrations, microbiological growth media, and DNA agarose gel electrophoresis.^{[1][2]} Its distinct color change from yellow in acidic conditions to blue in basic conditions provides a clear visual endpoint. This document provides detailed protocols for the preparation of **bromocresol green** indicator solutions in both aqueous and alcoholic systems, along with relevant physicochemical data to ensure accurate and reproducible results in a laboratory setting.

Physicochemical Properties and pH Indicator Characteristics

Bromocresol green operates effectively within a pH range of 3.8 to 5.4.^{[1][3][4][5]} Below pH 3.8, the indicator solution is yellow, and above pH 5.4, it is blue.^{[1][3][4]} A transitional green color is observed between these pH values.^{[3][6]} The underlying mechanism involves a reversible acid-base reaction where the protonated form of the dye (yellow) and its deprotonated, dianionic form (blue) dominate at different hydrogen ion concentrations.^[3]

Table 1: Properties of **Bromocresol Green**

Property	Value	Reference
IUPAC Name	2,6-dibromo-4-[7-(3,5-dibromo-4-hydroxy-2-methyl-phenyl)-9,9-dioxo-8-oxa-9λ ⁶ -thiabicyclo[4.3.0]nona-1,3,5-trien-7-yl]-3-methyl-phenol	
Chemical Formula	C ₂₁ H ₁₄ Br ₄ O ₅ S	[1][3]
Molar Mass	698.01 g/mol	[3][5]
Appearance	Light yellow to purple solid	[3]
Melting Point	225 °C	[3][5]
pKa	4.90	[3]
pH Range	3.8 - 5.4	[3][4][5][7]
Color (Acidic)	Yellow (below pH 3.8)	[1][3][4]
Color (Transition)	Green (pH 3.8 - 5.4)	[3][6]
Color (Basic)	Blue (above pH 5.4)	[1][3][4]
Solubility	Sparingly soluble in water; soluble in ethanol, diethyl ether, and benzene.	[2][3]

Experimental Protocols

Two common preparations for **bromocresol green** indicator solution are a 0.1% solution in alcohol and a 0.04% aqueous solution. The choice of solvent depends on the specific application. The sodium salt of **bromocresol green** can also be used, which is more soluble in water.[8][9]

2.1. Protocol for 0.1% (w/v) **Bromocresol Green** in Ethanol

This formulation is frequently used for titrations.

Materials:

- **Bromocresol green** powder
- 95% Ethyl alcohol (ethanol)
- Volumetric flask (100 mL)
- Analytical balance
- Spatula
- Weighing paper
- Funnel

Procedure:

- Weigh out 0.1 g of **bromocresol green** powder using an analytical balance.[\[1\]](#)[\[2\]](#)
- Transfer the powder to a 100 mL volumetric flask using a funnel.
- Add approximately 75 mL of 95% ethyl alcohol to the flask.[\[1\]](#)[\[2\]](#)
- Swirl the flask gently to dissolve the powder completely. A magnetic stirrer can be used for efficient mixing.
- Once the solid is fully dissolved, bring the volume up to the 100 mL mark with 95% ethyl alcohol.[\[1\]](#)[\[2\]](#)
- Stopper the flask and invert it several times to ensure a homogenous solution.
- Label the flask with the solution name, concentration, and date of preparation.

2.2. Protocol for 0.04% (w/v) Aqueous **Bromocresol Green** Solution

This aqueous solution is suitable for various pH measurements and biological applications.

Materials:

- **Bromocresol green** powder

- Deionized water
- Volumetric flask (100 mL)
- Analytical balance
- Spatula
- Weighing paper
- Funnel

Procedure:

- Weigh out 0.04 g of **bromocresol green** powder using an analytical balance.[\[1\]](#)[\[3\]](#)
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 50 mL of deionized water to the flask.[\[1\]](#)[\[3\]](#)
- Agitate the solution to dissolve the powder. As **bromocresol green** is sparingly soluble in water, this may require sonication or gentle heating.
- After the powder is dissolved, dilute the solution to the 100 mL mark with deionized water.[\[1\]](#)
[\[3\]](#)
- Stopper the flask and mix thoroughly.
- Label the prepared solution appropriately.

2.3. Protocol for **Bromocresol Green** Indicator Solution using its Sodium Salt

For improved water solubility, the sodium salt of **bromocresol green** is recommended.

Materials:

- **Bromocresol green** sodium salt
- Deionized water

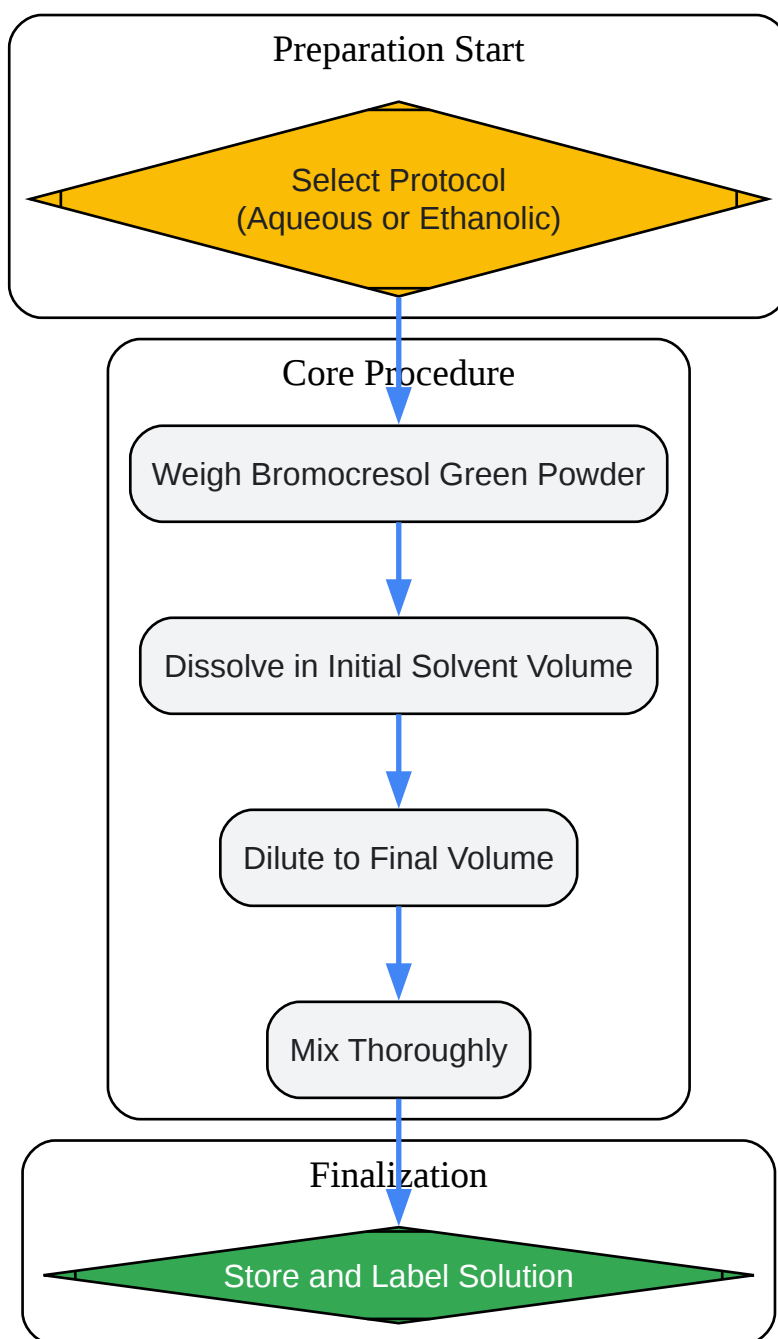
- 0.1 M Sodium hydroxide (NaOH) solution
- Ethanol (95%)
- Volumetric flask (100 mL)
- Analytical balance
- Pipettes

Procedure:

- Weigh 50 mg of **bromocresol green**.[\[10\]](#)
- Dissolve it in 0.72 mL of 0.1 M sodium hydroxide and 20 mL of 95% ethanol.[\[10\]](#)
- Once the solution is clear, add sufficient deionized water to bring the total volume to 100 mL.
[\[10\]](#)
- Mix the solution thoroughly.

Workflow and Diagrams

The general workflow for preparing a **bromocresol green** indicator solution is straightforward and involves accurate weighing, dissolving the solute, and diluting to the final volume.



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Caption: Workflow for preparing **bromocresol green** indicator solution.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling **bromocresol green** powder and solvents.

- Ethanol is a flammable liquid; therefore, keep it away from ignition sources.[11]
- Handle **bromocresol green** powder in a well-ventilated area or a fume hood to avoid inhalation.
- Avoid contact with skin and eyes.[2] In case of contact, rinse thoroughly with water.

Applications

- Acid-Base Titrations: **Bromocresol green** is an excellent indicator for the titration of strong bases with weak acids, where the endpoint falls within its pH transition range.[3]
- Microbiology: It is incorporated into culture media to monitor pH changes resulting from microbial growth.[2]
- DNA Gel Electrophoresis: It can be used as a tracking dye to monitor the progress of electrophoresis.[1][3]
- Clinical Diagnostics: It is used in the measurement of serum albumin concentration.[3]

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